Navigating the Disposal of Pomarose: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name:	*Pomarose*
CAS No.:	*357650-26-1*
Cat. No.:	*B12675126*

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For researchers, scientists, and drug development professionals handling novel fragrance compounds like **Pomarose**, ensuring proper disposal is a critical component of laboratory safety and environmental responsibility. While specific disposal protocols for **Pomarose**, a patented Givaudan odorant, are not readily available in public safety data sheets, a conservative approach based on its chemical properties and general principles of chemical waste management is essential. This guide provides immediate safety and logistical information to facilitate the responsible disposal of **Pomarose** in a laboratory setting.

Immediate Safety and Logistical Information

Given the lack of specific toxicity and environmental hazard data, **Pomarose** should be treated as a potentially hazardous chemical. The primary safety objective is to prevent its release into the environment and to minimize exposure to laboratory personnel.

Key Chemical Properties of **Pomarose**

A summary of the known physical and chemical properties of **Pomarose** is presented below. This information is crucial for assessing potential risks and determining the appropriate waste

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stream.

Property	Value	Reference
Chemical Name	(2E,5Z)-5,6,7-Trimethylocta-2,5-dien-4-one	[1][2]
CAS Number	357650-26-1	[1][2][3]
Molecular Formula	C11H18O	[1][2]
Molar Mass	166.264 g·mol−1	[1]
Appearance	Colorless to pale yellow clear liquid (est.)	[3][4]
Boiling Point	236.2 °C (457.2 °F; 509.3 K)	[1][3][4]
Flash Point	193.00 °F. TCC (89.40 °C.) (est.)	[3][4][5]
Solubility in water	54.88 mg/L @ 25 °C (est.)	[3][4][5]
Solubility	Soluble in alcohol. Insoluble in water.	[3][4]

Disposal Plan: A Step-by-Step Procedural Guide

In the absence of specific instructions, the following general procedure for the disposal of chemical waste should be followed. This protocol is designed to ensure safety and compliance with standard laboratory waste management regulations.

- Personal Protective Equipment (PPE): Before handling **Pomarose** waste, always wear appropriate PPE, including:
  - Chemical-resistant gloves (e.g., nitrile).
  - Safety goggles or glasses with side shields.
  - A laboratory coat.

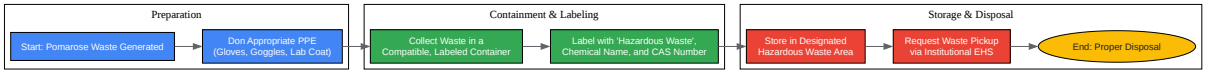
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- Waste Segregation and Collection:
  - Collect all waste containing **Pomarose**, including unused product, solutions, and contaminated materials (e.g., pipette tips, gloves, absorbent paper), in a dedicated and clearly labeled waste container.
  - The container must be compatible with the chemical; a high-density polyethylene (HDPE) or glass container is generally suitable.
  - The container should be kept securely closed except when adding waste.
- Labeling:
  - Clearly label the waste container with "Hazardous Waste," the full chemical name "**Pomarose**," and its CAS number (357650-26-1).
  - Indicate the approximate concentration and quantity of the waste.
- Storage:
  - Store the waste container in a designated hazardous waste accumulation area within the laboratory.
  - This area should be a secondary containment bin or tray to prevent the spread of material in case of a leak.
  - Ensure the storage area is well-ventilated and away from sources of ignition, as **Pomarose** has a flash point of 89.40 °C.[3][4][5]
- Disposal Request:
  - Once the waste container is full or has reached the accumulation time limit set by your institution's Environmental Health and Safety (EHS) department, arrange for its disposal.
  - Follow your institution's specific procedures for requesting a hazardous waste pickup.

Logical Workflow for **Pomarose** Disposal

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The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **Pomarose** in a laboratory setting.



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Pomarose Disposal Workflow

Experimental Protocols

Currently, there are no publicly available experimental protocols specifically for the disposal of **Pomarose**. The recommended procedures are based on general best practices for chemical waste management. Researchers are advised to consult their institution's Environmental Health and Safety (EHS) department for specific guidance and to ensure compliance with local and national regulations. As a fragrance material, the environmental fate and ecotoxicity of **Pomarose** are not well-documented, reinforcing the need for a cautious disposal approach that prevents its entry into aquatic systems.[6][7]

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